

Impact of temperature on the stability of N-Acetylsulfanilyl chloride

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Compound of Interest

Compound Name: *N-Acetylsulfanilyl chloride*

Cat. No.: *B132876*

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Technical Support Center: N-Acetylsulfanilyl Chloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of temperature on the stability of **N-Acetylsulfanilyl chloride (ASC)**.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **N-Acetylsulfanilyl chloride**, with a focus on problems related to its thermal stability.

Observed Issue	Potential Cause	Recommended Action
Reduced reactivity or poor yield in subsequent reactions.	Degradation of N-Acetylsulfanilyl chloride due to improper storage or handling.	1. Verify that the compound has been stored in a tightly sealed container in a cool, dry place, preferably under an inert atmosphere. ^{[1][2]} 2. Avoid prolonged exposure to ambient temperature and humidity. 3. Consider re-purifying the material if degradation is suspected.
Discoloration of the solid (from white/off-white to brown).	Oxidation and/or decomposition, potentially accelerated by exposure to heat, light, or air. ^[3]	1. Store the compound in a dark, refrigerated, and dry environment. 2. Use an inert gas like nitrogen or argon to blanket the container. ^[3] 3. Discolored material may have reduced purity and should be used with caution or purified before use.
Inconsistent analytical results (e.g., melting point, NMR).	Presence of degradation products, primarily 4-acetamidobenzenesulfonic acid from hydrolysis.	1. Confirm the melting point; a broad range or a value lower than the typical 142-149°C (with decomposition) suggests impurities. ^[3] 2. Use analytical techniques like HPLC to assess purity and identify potential degradation products.
Fuming or release of acidic gas upon opening the container.	Reaction with atmospheric moisture, leading to the formation of hydrochloric acid (HCl). ^[4]	1. Handle the compound in a well-ventilated fume hood. 2. Minimize the time the container is open. 3. If possible, handle in a glove box with a dry atmosphere.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **N-Acetylsulfanilyl chloride**?

A1: For long-term stability, it is recommended to store **N-Acetylsulfanilyl chloride** in a cool, dry, and well-ventilated area, typically between 2-8°C.[4] Storing it under an inert atmosphere, such as nitrogen or argon, is also advised to prevent degradation from moisture and air.[1][2][3]

Q2: What is the decomposition temperature of **N-Acetylsulfanilyl chloride**?

A2: **N-Acetylsulfanilyl chloride** is known to decompose upon melting. The reported melting point is in the range of 142-149°C.[3] A definitive decomposition temperature can vary based on the heating rate and the presence of impurities.

Q3: What are the primary degradation products of **N-Acetylsulfanilyl chloride**?

A3: The primary degradation pathway, especially in the presence of moisture, is the hydrolysis of the sulfonyl chloride group to form 4-acetamidobenzenesulfonic acid and hydrochloric acid.[4] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[1]

Q4: Can I use **N-Acetylsulfanilyl chloride** that has changed color?

A4: A color change from white or off-white to brown indicates potential degradation or oxidation.[3] While it might still be usable for some applications, the purity is likely compromised, which could negatively impact reaction yields and purity of the final product. It is advisable to purify the material or use a fresh batch for sensitive applications.

Q5: How does temperature affect the shelf-life of **N-Acetylsulfanilyl chloride**?

A5: Elevated temperatures accelerate the rate of decomposition. While a specific shelf-life is often not provided without re-testing, storing the compound at the recommended low temperatures (2-8°C) is crucial for maximizing its stability over time.[4]

Quantitative Data Summary

Parameter	Value	Source(s)
Melting Point	142-149 °C (with decomposition)	[3]
Recommended Storage Temperature	2-8 °C	[4]
Molecular Weight	233.67 g/mol	[5]
Appearance	White to light brown powder or crystals	[3]

Experimental Protocols

Protocol for Assessing Thermal Stability of N-Acetylsulfanilyl Chloride

This protocol outlines a method to evaluate the thermal stability of **N-Acetylsulfanilyl chloride** by subjecting it to elevated temperatures and quantifying the degradation using High-Performance Liquid Chromatography (HPLC).

1. Materials and Equipment:

- **N-Acetylsulfanilyl chloride** (ASC) sample
- HPLC grade acetonitrile and water
- Trifluoroacetic acid (TFA)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column (e.g., 4.6 x 250 mm, 5 µm)
- Analytical balance
- Oven or heating block
- Volumetric flasks and pipettes

- Vials for HPLC samples

2. Preparation of Solutions:

- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Diluent: Acetonitrile/water (50:50, v/v)
- Standard Solution (for reference): Accurately weigh and dissolve a reference standard of ASC in the diluent to a final concentration of approximately 0.5 mg/mL. This should be prepared fresh.
- Sample Preparation: Accurately weigh approximately 50 mg of the ASC sample to be tested into a suitable container.

3. Experimental Procedure (Forced Degradation):

- Place the weighed solid sample in an oven or on a heating block at a controlled temperature (e.g., 60°C, 80°C, or 100°C).
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), remove an aliquot of the stressed solid (e.g., 5 mg).
- Accurately weigh the removed aliquot and dissolve it in the diluent in a volumetric flask to achieve a final concentration of 0.5 mg/mL.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

4. HPLC Analysis:

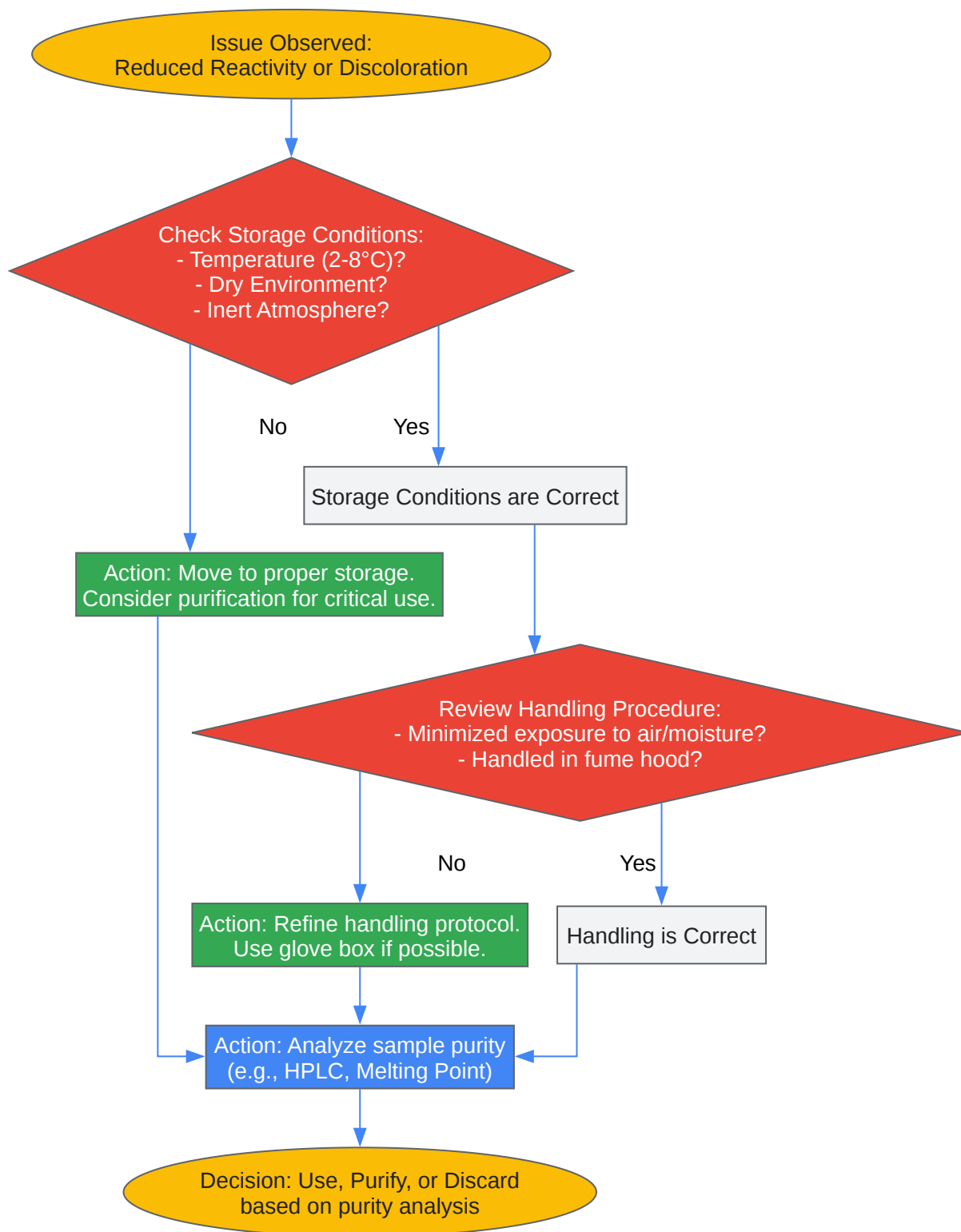
- Column: C18 reverse-phase column
- Mobile Phase Gradient: A suitable gradient to separate the parent compound from its degradation products (e.g., start with 95% A and 5% B, ramping to 100% B over 20 minutes).
- Flow Rate: 1.0 mL/min

- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L
- Inject the prepared standard and stressed samples.

5. Data Analysis:

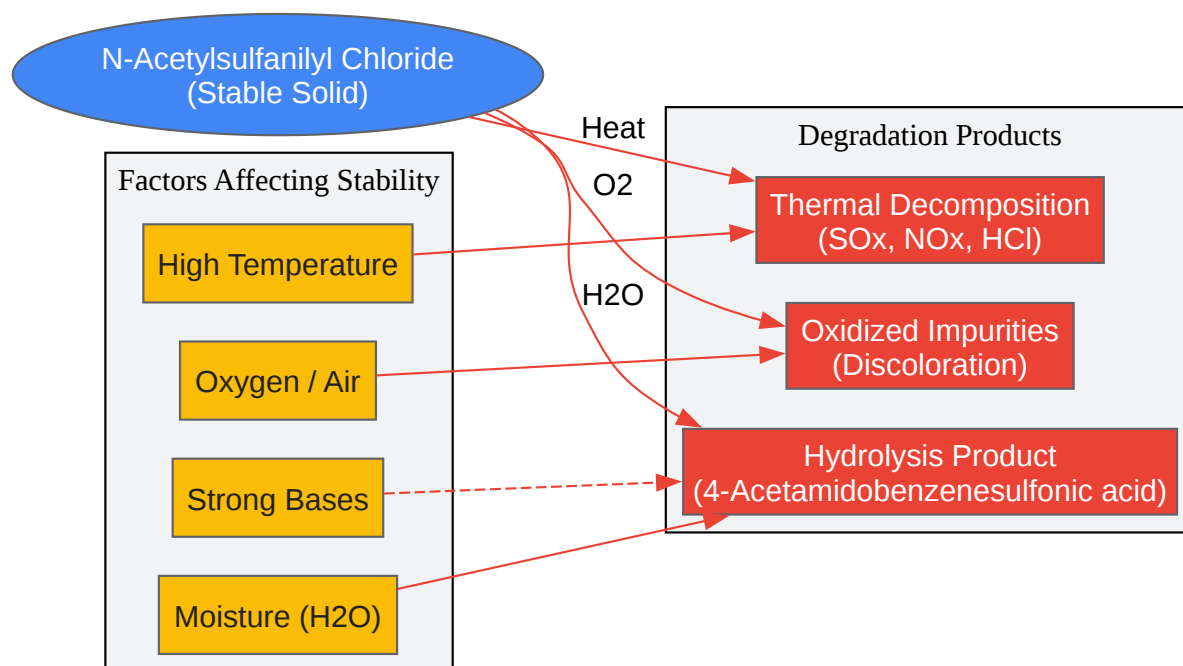
- Identify the peak for **N-Acetylsulfanilyl chloride** in the chromatogram based on the retention time of the reference standard.
- Calculate the percentage of remaining ASC at each time point relative to the initial (time 0) sample using the peak areas.
- Plot the percentage of remaining ASC against time for each temperature to determine the degradation rate.

Visualizations



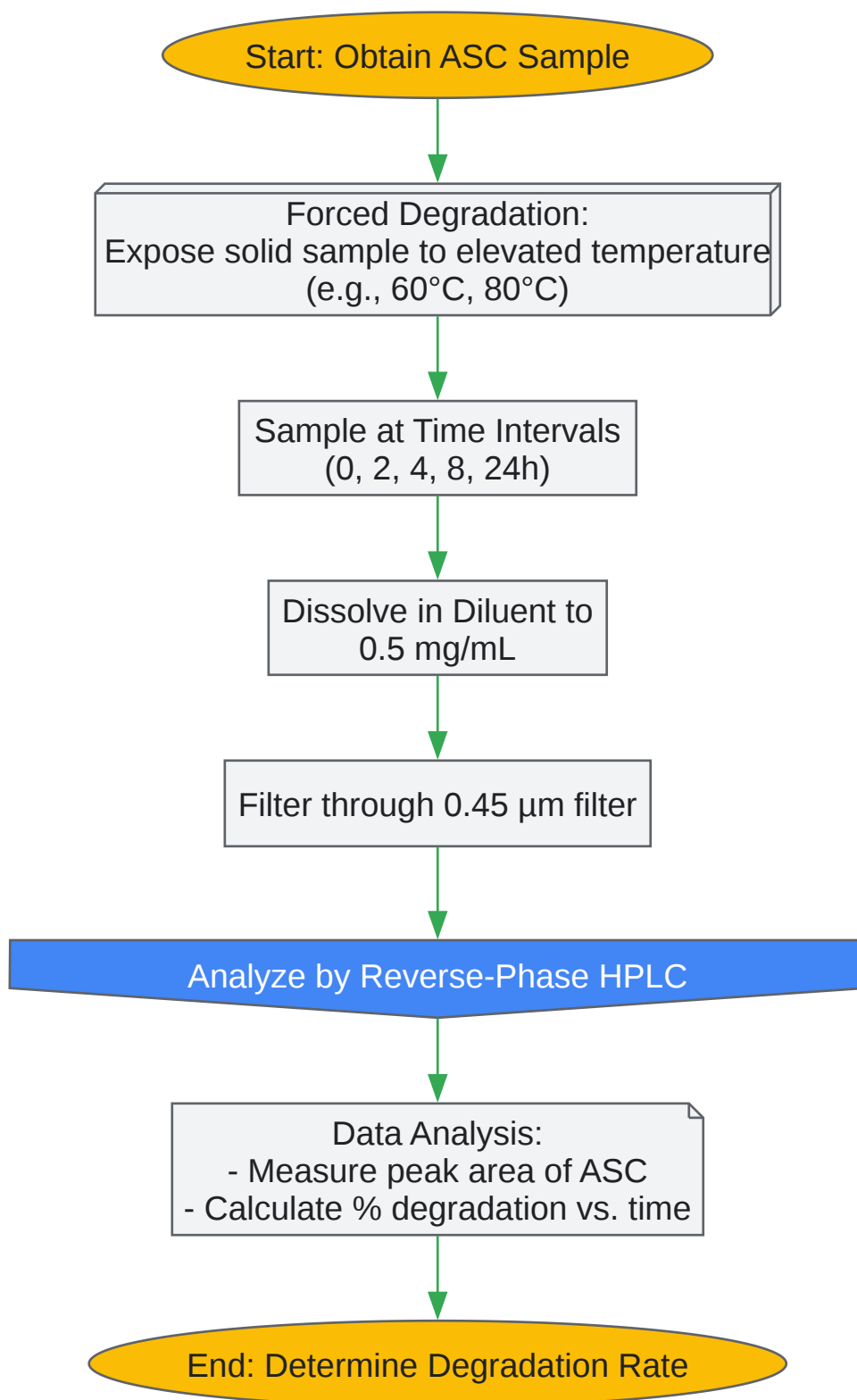
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Caption: Troubleshooting workflow for stability issues.



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Caption: Factors influencing the stability of **N-Acetylsulfanilyl chloride**.



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Caption: Workflow for thermal stability testing of **N-Acetylsulfanilyl chloride**.

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